

# 1-(Chloroacetyl)-2-methyl-5-nitroindoline chemical structure and properties

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## Compound of Interest

Compound Name: 1-(Chloroacetyl)-2-methyl-5-nitroindoline

CAS No.: 887572-47-6

Cat. No.: B1393969

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## Technical Profile: 1-(Chloroacetyl)-2-methyl-5-nitroindoline

### Structure, Synthesis, and Reactivity in Drug Development

#### Executive Summary

**1-(Chloroacetyl)-2-methyl-5-nitroindoline** is a functionalized indoline derivative characterized by a dual-reactivity profile. It serves as a high-value scaffold in medicinal chemistry, particularly in the synthesis of nitrogen-containing heterocycles. Structurally, it combines a 2-methylindoline core (providing steric control and lipophilicity), a 5-nitro group (a precursor for amino-functionalization), and a 1-chloroacetyl moiety (an electrophilic handle for nucleophilic substitution).

While often overshadowed by its acetyl analog (a key intermediate for the diuretic Indapamide), this specific chloroacetyl derivative offers a unique "linker" capability, allowing researchers to

couple the indoline core to other pharmacophores via SN2 reactions before or after nitro group reduction.

## Chemical Identity & Structural Analysis[1][2][3][4]

### Nomenclature & Identification

| Property              | Detail                                                          |
|-----------------------|-----------------------------------------------------------------|
| Systematic Name       | 1-(2-Chloroacetyl)-2-methyl-5-nitro-2,3-dihydro-1H-indole       |
| Molecular Formula     | C <sub>11</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>3</sub> |
| Molecular Weight      | 254.67 g/mol                                                    |
| Core Scaffold         | 2,3-Dihydro-1H-indole (Indoline)                                |
| Key Functional Groups | -Chloroamide (Electrophile), Nitro (Reducible), Methyl (Steric) |
| SMILES                | <chem>CC1Cc2cc([O-])ccc2N1C(=O)CCl</chem>                       |

### Structural Conformation

The molecule features a bicyclic system where the nitrogen atom is part of a five-membered ring fused to a benzene ring.

- N1-Acylation:** The chloroacetyl group at N1 planarizes the nitrogen, reducing its basicity and directing electrophilic aromatic substitution (EAS) to the para-position (C5) relative to the nitrogen.
- C2-Methyl Group:** This group introduces chirality (C2 is a stereocenter) and steric bulk, which influences the conformation of the amide bond and hinders reactions at the adjacent C3 position.
- C5-Nitro Group:** Located para to the activating nitrogen, this group strongly deactivates the ring towards further EAS but serves as a crucial handle for reduction to an aniline derivative.

## Physicochemical Properties (Predicted & Analog-Based)

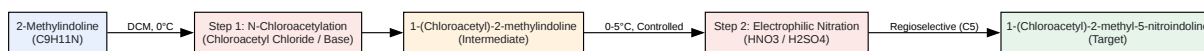
Note: Specific experimental data for this derivative is sparse in public literature. Values below are derived from the closely related 1-acetyl-2-methyl-5-nitroindoline and standard structure-property relationship (SPR) models.

| Property                | Value / Description                  | Note                                                                                                                        |
|-------------------------|--------------------------------------|-----------------------------------------------------------------------------------------------------------------------------|
| Physical State          | Solid (Crystalline powder)           | Likely yellow to orange due to the nitro chromophore.                                                                       |
| Melting Point           | 145 – 165 °C (Predicted)             | Analogous 1-acetyl derivative melts at ~176°C; chloro-substitution typically lowers MP slightly due to symmetry disruption. |
| Solubility              | DMSO, DMF, DCM, Ethyl Acetate        | High solubility in polar aprotic solvents.                                                                                  |
| Water Solubility        | Negligible (< 0.1 mg/mL)             | Lipophilic core dominates.                                                                                                  |
| Stability               | Moisture Sensitive (Slow Hydrolysis) | The -chloroamide is susceptible to hydrolysis under basic conditions.                                                       |
| Partition Coeff. (LogP) | ~2.1 – 2.4                           | Moderately lipophilic.                                                                                                      |

## Synthetic Pathways & Manufacturing

The synthesis of **1-(Chloroacetyl)-2-methyl-5-nitroindoline** follows a logical two-step sequence starting from commercially available 2-methylindoline. The order of operations is critical: Acylation must precede Nitration to protect the amine and direct the nitro group to the C5 position.

## Reaction Scheme Diagram



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Caption: Synthesis pathway showing the protection-activation sequence. Acylation protects the nitrogen and directs the subsequent nitration to the C5 position.

## Detailed Experimental Protocol

### Step 1: N-Chloroacetylation

Objective: Introduce the chloroacetyl group while avoiding bis-acylation or polymerization.

- Preparation: Dissolve 2-methylindoline (1.0 eq) in anhydrous Dichloromethane (DCM) or THF. Add Triethylamine (1.2 eq) as an acid scavenger.
- Addition: Cool the solution to 0°C. Add Chloroacetyl chloride (1.1 eq) dropwise over 30 minutes. The reaction is highly exothermic.
- Workup: Stir at room temperature for 2 hours. Quench with water.<sup>[1][2]</sup> Wash the organic layer with 1N HCl (to remove unreacted amine) and then saturated NaHCO<sub>3</sub>.
- Isolation: Dry over MgSO<sub>4</sub> and concentrate. The intermediate, 1-(chloroacetyl)-2-methylindoline, is usually a white/off-white solid and can be used directly.

### Step 2: Regioselective Nitration

Objective: Introduce the nitro group at C5 without hydrolyzing the chloroacetyl moiety.

- Acid Mixture: Prepare a mixture of concentrated H<sub>2</sub>SO<sub>4</sub> and HNO<sub>3</sub> (1.05 eq) at 0°C.
- Addition: Dissolve the intermediate from Step 1 in concentrated H<sub>2</sub>SO<sub>4</sub> (keep below 5°C). Slowly add the nitrating mixture dropwise.
  - Critical Control: Maintain temperature < 10°C to prevent hydrolysis of the chloroacetyl group or over-nitration.

- Quenching: Pour the reaction mixture onto crushed ice. The product will precipitate as a yellow solid.
- Purification: Filter the solid, wash extensively with water to remove acid, and recrystallize from Ethanol/Acetone if necessary.

## Reactivity Profile & Mechanism

This molecule is a "bifunctional electrophile," offering two distinct sites for chemical modification.

### Nucleophilic Substitution (SN2)

The carbon alpha to the carbonyl (C-Cl bond) is highly reactive towards nucleophiles due to the electron-withdrawing effect of the adjacent carbonyl.

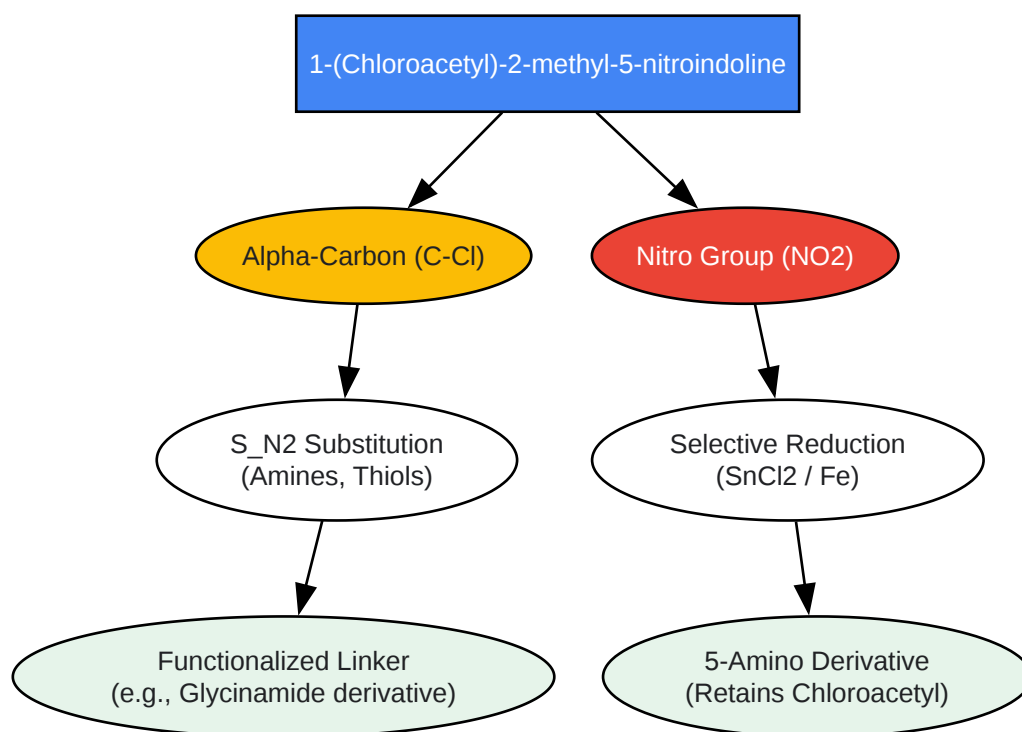
- Reagents: Primary/Secondary amines, Thiols, Azides.
- Mechanism: Direct SN2 displacement of the chloride.
- Application: Creating "linker" libraries where the indoline core is attached to a solubilizing group (e.g., piperazine) or a fluorophore.

### Nitro Group Reduction

The C5-nitro group can be reduced to a primary amine (aniline) without affecting the chloroacetyl group if selective conditions are used (e.g.,  $\text{SnCl}_2$  or  $\text{Fe}/\text{AcOH}$ ).

- Note: Catalytic hydrogenation ( $\text{H}_2/\text{Pd-C}$ ) might simultaneously reduce the C-Cl bond (dehalogenation), so chemical reduction is preferred if the chloro group must be retained.

## Reactivity Logic Diagram



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Caption: Dual reactivity map showing the independent modification pathways for the alpha-chloro and nitro groups.

## Pharmaceutical Applications

While the acetyl analog is the direct precursor to Indapamide, the chloroacetyl analog is typically used in:

- Fragment-Based Drug Discovery (FBDD): As a covalent warhead (cysteine targeting) in early-stage screening.
- Hybrid Molecule Synthesis: Linking the bioactive 2-methylindoline core to other pharmacophores (e.g., quinolones or azoles) to create dual-action antibiotics or anticancer agents.
- Probes: Synthesis of fluorescently labeled indoline derivatives for tracking cellular uptake.

## Safety & Handling (MSDS Highlights)

- Hazards:
  - Skin/Eye Irritation: The chloroacetyl group is a potent alkylating agent and lachrymator. It can cause severe eye damage and skin sensitization.
  - Toxicity: Nitroaromatics are generally toxic if inhaled or ingested.
- Handling:
  - Always use a chemical fume hood.
  - Wear nitrile gloves (double gloving recommended due to the alkylating nature).
  - Decontamination: Spills should be treated with dilute ammonia or sodium hydroxide to hydrolyze the reactive chloroacetyl group before disposal.

## References

- Indoline Synthesis Fundamentals: Katritzky, A. R., et al. "Synthesis of 2,3-dihydroindoles." [3] Comprehensive Heterocyclic Chemistry II. Elsevier, 1996.
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